

A Comparative Analysis of Cyanex 272 and D2EHPA for Manganese Extraction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diisooctyl phosphate

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A comprehensive guide for researchers and scientists on the comparative performance of Cyanex 272 (bis(2,4,4-trimethylpentyl)phosphinic acid) and D2EHPA (di-2-ethylhexyl phosphoric acid) in the solvent extraction of manganese (Mn(II)). This document provides a detailed comparison of their efficiency, selectivity, and operational parameters, supported by experimental data from various studies.

Executive Summary

Both Cyanex 272 and D2EHPA are effective organophosphorus extractants for manganese. However, experimental data consistently demonstrates that D2EHPA is a more efficient extractant, operating effectively at lower pH values and generally exhibiting higher loading capacities and superior selectivity for manganese over common co-existing metals like cobalt and nickel.[1][2][3] Cyanex 272 can be advantageous in specific separation schemes where its different pH selectivity is required, for instance, in the separation of cobalt from nickel after manganese has been removed.[4]

Data Presentation: Performance Comparison

The following tables summarize the quantitative performance of Cyanex 272 and D2EHPA under various experimental conditions.

Table 1: Extraction Efficiency and pH Dependence

| Parameter | D2EHPA | Cyanex 272 | Source |
|--|---------------------------|-------------------------------------|--------|
| Optimal pH Range | 3.0 - 8.5 | 4.5 - 8.5 | [2][3] |
| Extraction at 0.1M Extractant | 96% at eq. pH 4.52 | 76% at eq. pH 4.86 | |
| pH for 50% Extraction (pH _{0.5}) | 3.15 | 4.44 | |
| Maximum Recovery (Multi-Stage) | ~95% (5 stages, pH 8-8.5) | ~95% (5 stages, pH 8-8.5) | [5] |
| Quantitative Extraction | Achieved with 0.8M D2EHPA | 92% extraction with 0.8M Cyanex 272 | |

Table 2: Selectivity of Manganese over Other Metals

| Separation Factor | D2EHPA | Cyanex 272 | Conditions | Source |
|---------------------------|--------------|------------------------|--------------------------------------|--------|
| β (Mn/Co) | 191 | 37 | pH 3.0 (D2EHPA), pH 6.0 (Cyanex 272) | [3] |
| β (Mn/Ni) | 601 | 37 | pH 3.0 (D2EHPA), pH 6.0 (Cyanex 272) | [3] |
| β (Mn/Cu) | 52.5 | Not Reported | pH 5.0, 0.05M D2EHPA | |
| General Selectivity Order | Mn > Cu > Co | Co-extraction observed | D2EHPA from acetate buffer | |

Table 3: Loading and Stripping Characteristics

| Parameter | D2EHPA | Cyanex 272 | Source |
|-------------------------------|--|--|--------|
| Loading Capacity | 3.25 kg Mn/m ³ (at 0.5M) | 2.05 kg Mn/m ³ (at 0.5M) | |
| Stripping Agents | H ₂ SO ₄ , HCl, HNO ₃ | H ₂ SO ₄ , HCl, HNO ₃ | [6] |
| Stripping Efficiency | Not specified | Quantitative with 0.1M acids | [6] |
| Kinetics (Equilibration Time) | ~3 minutes | < 5 minutes | [1][6] |

Experimental Protocols

The data presented is based on methodologies from several key studies. The general protocols are outlined below.

Protocol 1: Extraction from Leach Liquor (Pérez-Garibay et al.)[1][2]

- Aqueous Phase: A leached liquor from a low-grade pyrolusite ore, with manganese concentration of approximately 0.085 M. The initial pH was adjusted to the desired value (between 8.0 and 8.5 for optimal results) using a 1 M NH₄OH solution.
- Organic Phase: D2EHPA or Cyanex 272 (10% by volume) dissolved in kerosene.
- Extraction Procedure:
 - The aqueous and organic phases were mixed at a specified organic-to-aqueous (O/A) ratio, typically 2:1.
 - The mixture was agitated for 1 to 3 minutes at 25°C to reach equilibrium.
 - Phases were allowed to separate in a separation funnel.
 - The manganese concentration in the aqueous phase (raffinate) was measured to determine extraction efficiency.

- For multi-stage extraction, the raffinate from one stage was used as the aqueous feed for the next.

Protocol 2: Extraction from Acetate Buffer Medium (Nishita et al.)[3]

- Aqueous Phase: A solution containing 0.02 M Mn(II) in an acetic acid-acetate buffer. The initial pH was adjusted between 4.0 and 6.0.
- Organic Phase: 0.1 M D2EHPA or 0.1 M Cyanex 272 dissolved in kerosene.
- Extraction Procedure:
 - Equal volumes (20 mL) of the aqueous and organic phases were equilibrated in a separating funnel for 5 minutes at room temperature.
 - After phase disengagement, the equilibrium pH of the aqueous phase was measured.
 - The manganese content in the aqueous phase was determined by titration with EDTA using Eriochrome Black T as an indicator.
 - The concentration of manganese in the organic phase was calculated by mass balance.

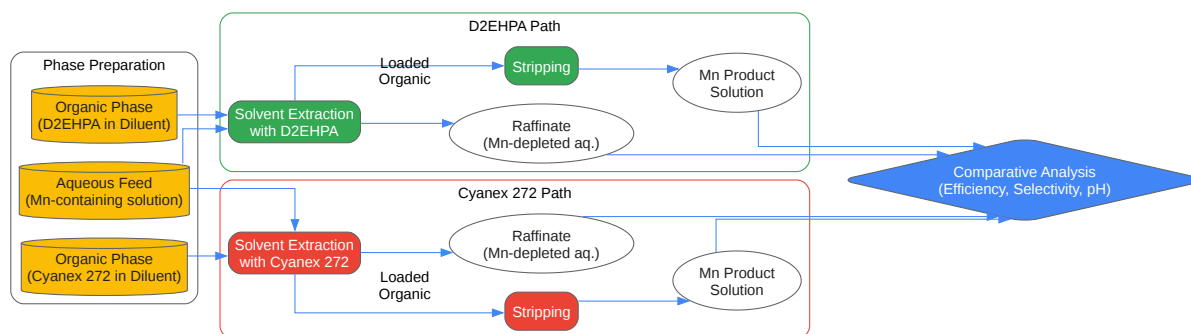
Protocol 3: Stripping of Manganese (Biswas & Rahman) [7]

- Loaded Organic Phase: An organic solution of Cyanex 272 saturated with Mn(II) was prepared by repeatedly contacting it with fresh aqueous Mn(II) solutions.
- Stripping Solution: Dilute solutions of H₂SO₄, HNO₃, or HCl (0.001 M to 0.10 M).
- Stripping Procedure:
 - A 25 mL portion of the loaded organic phase was equilibrated with an equal volume of the stripping acid solution.
 - The mixture was shaken for 5 minutes at 30°C.

- After phase separation, the concentration of Mn(II) in the aqueous phase was analyzed to determine stripping efficiency.

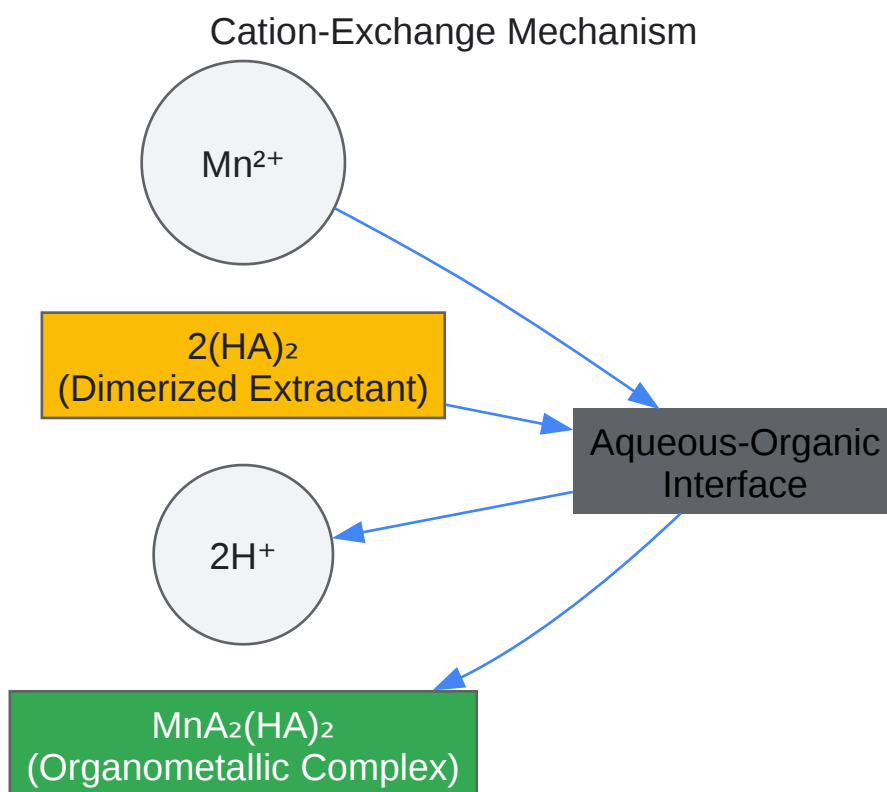
Visualized Workflow and Logic

The following diagrams illustrate the logical workflow for a comparative study of manganese extraction and the chemical extraction mechanism.



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Caption: Experimental workflow for comparing D2EHPA and Cyanex 272.



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Caption: Generalized cation-exchange mechanism for Mn(II) extraction.

Conclusion

The choice between D2EHPA and Cyanex 272 for manganese extraction depends on the specific requirements of the hydrometallurgical process.

- D2EHPA is generally the superior extractant for bulk manganese recovery due to its higher extraction efficiency at lower pH, greater loading capacity, and better selectivity against cobalt and nickel.[1][3] This makes it highly suitable for primary extraction stages.
- Cyanex 272 extracts manganese at a higher pH range than D2EHPA.[7] This characteristic can be strategically employed in multi-metal separation flowsheets. For example, it is often used to separate cobalt from nickel after manganese has already been selectively removed by an extractant like D2EHPA.[4]

For researchers developing processes for manganese recovery, D2EHPA is recommended as the primary candidate for evaluation. However, a thorough economic and technical analysis considering the complete flowsheet, including stripping and solvent regeneration, is essential for making the final selection.

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- To cite this document: BenchChem. [A Comparative Analysis of Cyanex 272 and D2EHPA for Manganese Extraction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179373#comparative-study-of-cyanex-272-and-d2ehpa-for-manganese-extraction]

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